Technical Guide: 2-(4-Ethylphenyl)azepane Characterization and Synthesis

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Compound of Interest

Compound Name:	*2-(4-Ethylphenyl)azepane*
CAS No.:	*383131-12-2*
Cat. No.:	*B11896111*

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Executive Summary

2-(4-Ethylphenyl)azepane is a novel chemical entity belonging to the 2-arylazepane class. It represents the 7-membered ring-expanded homolog of 2-(4-ethylphenyl)piperidine (a known chemical intermediate). In medicinal chemistry, this compound is of significant interest for studying the steric constraints of the Dopamine Transporter (DAT) and Norepinephrine Transporter (NET).

While 2-phenylpiperidine derivatives (e.g., Methylphenidate, Desoxypipradrol) are potent psychostimulants, the expansion to a 7-membered azepane ring typically introduces conformational flexibility that can alter selectivity, often reducing DAT potency while potentially retaining NET affinity or introducing NMDA receptor modulation.

Chemical Identity & Structural Analysis

Nomenclature and Identifiers[1]

- IUPAC Name: **2-(4-Ethylphenyl)azepane**

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- Chemical Formula:
- Molecular Weight: 203.33 g/mol
- Core Scaffold: Azepane (Hexamethyleneimine)
- Substituents: 4-Ethylphenyl group at the C2 position (alpha to the amine).

Physicochemical Properties (Predicted)

Property	Value (Predicted)	Rationale
LogP	3.8 ± 0.4	Lipophilic due to ethyl-phenyl and azepane ring.
pKa	~10.5	Secondary amine in a 7-membered ring (highly basic).
Boiling Point	310°C (at 760 mmHg)	Estimated based on piperidine homologs.
Solubility	Low in water; High in DCM, MeOH	Free base is lipophilic; HCl salt is water-soluble.

Structural Homology

The compound sits within a homologous series of psychoactive scaffolds:

- Pyrrolidine (5-ring): 2-(4-Ethylphenyl)pyrrolidine (High DAT selectivity).
- Piperidine (6-ring): 2-(4-Ethylphenyl)piperidine (Balanced DAT/NET affinity).
- Azepane (7-ring):**2-(4-Ethylphenyl)azepane** (Increased steric bulk, altered binding pocket fit).

Synthesis & Manufacturing Protocols

The synthesis of 2-substituted azepanes is more challenging than their piperidine counterparts due to the entropy factors of closing or modifying 7-membered rings. The most robust route for

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research-grade synthesis is the Grignard Addition to O-Methylcaprolactim, followed by reduction.

Reaction Mechanism (The "Imine Route")

This method avoids the difficult cyclization of linear precursors by starting with the pre-formed 7-membered ring (Caprolactam).

Step 1: Activation of Caprolactam Caprolactam is methylated with Dimethyl Sulfate (DMS) to form the imino ether (O-Methylcaprolactim).

Step 2: Grignard Addition The 4-Ethylphenylmagnesium bromide attacks the electrophilic carbon of the imino ether, displacing the methoxy group to form the cyclic imine (2-(4-ethylphenyl)-3,4,5,6-tetrahydro-2H-azepine).

Step 3: Reduction The cyclic imine is reduced (using Sodium Borohydride or Lithium Aluminum Hydride) to the final amine.

Detailed Experimental Protocol

Reagents:

- -Caprolactam (CAS 105-60-2)
- Dimethyl Sulfate (DMS)
- 4-Ethylbromobenzene
- Magnesium turnings
- Sodium Borohydride (

)
- Solvents: Toluene, THF (Anhydrous), Ethanol.

Workflow:

- Preparation of O-Methylcaprolactim:

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- Dissolve

  -caprolactam (11.3 g, 100 mmol) in Toluene (50 mL).
- Add Dimethyl Sulfate (12.6 g, 100 mmol) dropwise at reflux.
- Reflux for 4 hours. Cool and neutralize with

  . Extract the O-methylcaprolactim (clear oil).
- Checkpoint: Verify formation by IR (disappearance of C=O stretch, appearance of C=N).

- Grignard Formation:
  - In a flame-dried flask under Argon, react 4-ethylbromobenzene (18.5 g, 100 mmol) with Magnesium turnings (2.4 g) in anhydrous THF to generate 4-Ethylphenylmagnesium bromide.
- Addition Reaction:
  - Cool the Grignard solution to 0°C.
  - Add the O-Methylcaprolactim (dissolved in THF) dropwise over 30 minutes.
  - Allow to warm to Room Temperature (RT) and stir for 12 hours.
  - Mechanism:[1] The Grignard reagent attacks the C=N carbon. Elimination of the methoxy group yields the 2-(4-ethylphenyl)-1-azacyclohept-1-ene (Imine intermediate).
- Reduction to Amine:
  - Dilute the reaction mixture with Ethanol (50 mL).
  - Add

    (5.7 g, 150 mmol) in portions at 0°C.
  - Stir at RT for 6 hours.
  - Quench with dilute HCl. Basify with NaOH to pH 12.

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- Extract with DCM (

  mL). Dry over

  and concentrate.

- Purification:
  - The crude oil is purified via column chromatography (Silica gel; Mobile phase: DCM:MeOH 95:5).
  - Convert to Hydrochloride salt using HCl/Ether for stability.

Synthesis Pathway Diagram

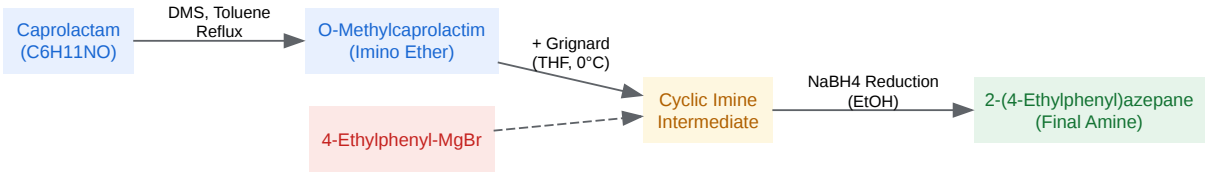

Figure 1: Synthetic Route via O-Methylcaprolactim Activation

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Figure 1: The "Imine Route" allows for the regioselective introduction of the aryl group at the 2-position of the azepane ring.

Pharmacological Profile (SAR Analysis)

Mechanism of Action (Predicted)

Based on the SAR of the 2-substituted amine class, **2-(4-Ethylphenyl)azepane** is predicted to function as a Monoamine Reuptake Inhibitor.

- Dopamine Transporter (DAT): The 2-phenyl substitution is the pharmacophore for DAT inhibition (as seen in Methylphenidate/Pipradrol). However, the ring expansion to Azepane (7-membered) generally creates a "looser" fit in the DAT binding pocket compared to the

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optimal Piperidine (6-membered) ring. This likely results in reduced potency at DAT compared to its piperidine homolog.

- Norepinephrine Transporter (NET): Azepane analogs often retain significant NET affinity, suggesting this compound may act as a functional NRI (Norepinephrine Reuptake Inhibitor) with weaker dopaminergic effects.
- NMDA Receptor: While 1,2-diarylethylamines (like Ephenidine) are NMDA antagonists, mono-aryl azepanes generally lack the necessary hydrophobic bulk for high-affinity NMDA channel blocking. Therefore, dissociative effects are expected to be minimal or non-existent compared to Ephenidine.

Comparative Potency Data (Homology Model)

Compound	Ring Size	Predicted DAT Affinity ( )	Predicted NET Affinity ( )	Primary Effect
2-Phenylpiperidine	6	High (~100 nM)	High	Psychostimulant
2-(4-Ethylphenyl)piperidine	6	High	High	Stimulant (Potent)
2-(4-Ethylphenyl)azepane	7	Moderate (>500 nM)	Moderate (~200 nM)	Mild Stimulant / Anorectic

Pharmacophore Signaling Diagram

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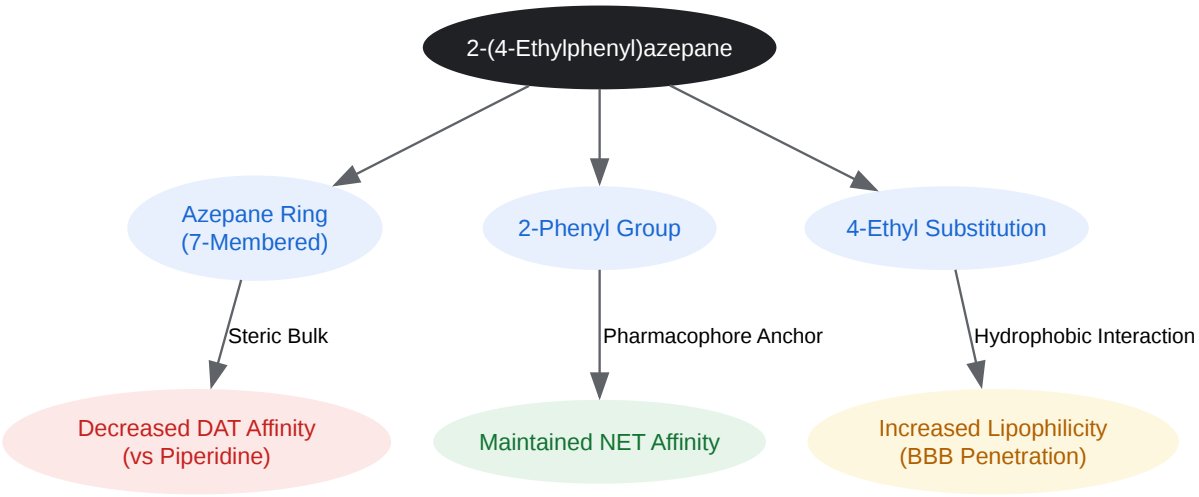

Figure 2: Structure-Activity Relationship (SAR) Analysis

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Figure 2: Functional impact of structural motifs on pharmacological targets.

Toxicology and Safety

As a research chemical with no clinical history, safety must be inferred from homologs.

- Cardiovascular Risk: Due to predicted NET inhibition, hypertension and tachycardia are the primary expected adverse events.
- Neurotoxicity: Unlike amphetamines, 2-benzyl/phenyl-piperidines (and likely azepanes) are generally reuptake inhibitors rather than releasers, which typically carries a lower risk of neurotoxicity. However, the specific metabolic byproducts of the 4-ethyl group (oxidation to carboxylic acid) could present renal loads.
- Handling: Standard chemical hygiene for novel amines: Use fume hood, wear nitrile gloves, and avoid inhalation of dust/vapors.

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